

Essential Safety and Operational Guide for Handling HOOCCH₂O-PEG₄-CH₂COOH

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Compound of Interest

Compound Name: HOOCCH₂O-PEG₄-CH₂COOH

Cat. No.: B1679200

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This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals working with **HOOCCH₂O-PEG₄-CH₂COOH**. Adherence to these procedures is critical for ensuring laboratory safety, experimental integrity, and proper environmental stewardship.

Chemical and Physical Properties

While a specific Safety Data Sheet (SDS) for **HOOCCH₂O-PEG₄-CH₂COOH** is not consistently available across all suppliers, the following information has been compiled from various sources. It is imperative to handle this chemical with the care afforded to all laboratory reagents.

Property	Value	Source
CAS Number	77855-75-5	[1]
Molecular Formula	C ₁₂ H ₂₂ O ₉	[1]
Molecular Weight	310.30 g/mol	[1]
Appearance	Colorless to light yellow liquid	[2]
Purity	Typically ≥95% up to 99.31%	[1][2]
Solubility	Soluble in water and most organic solvents	[2]

Hazard Identification and Personal Protective Equipment (PPE)

Although polyethylene glycol (PEG) compounds are generally considered to have low toxicity, the presence of dicarboxylic acid functional groups necessitates careful handling to mitigate potential hazards such as skin and eye irritation.^{[3][4]} The following PPE is recommended for handling **HOOCCH₂O-PEG₄-CH₂COOH**.

PPE Category	Specific Recommendations	Rationale
Eye Protection	Chemical safety goggles or a face shield. ^{[2][3]}	Protects against potential splashes which could cause eye irritation.
Hand Protection	Chemical-resistant gloves (e.g., nitrile or neoprene). ^{[3][5]}	Prevents direct skin contact and potential irritation. Gloves should be inspected before use and changed if contaminated. ^[5]
Body Protection	A standard, long-sleeved laboratory coat. ^{[2][3]}	Protects skin and personal clothing from spills.
Work Area	All handling procedures should be conducted in a well-ventilated chemical fume hood. ^{[3][5]}	Minimizes the inhalation of any potential aerosols or vapors.

Step-by-Step Handling and Storage Protocol

A systematic approach to handling and storage is crucial for safety and maintaining the integrity of the compound.

Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.[\[2\]](#)
- For long-term storage, a temperature of -20°C to 4°C is advisable to prevent degradation.[\[2\]](#)
- Protect from light and moisture.[\[2\]](#)
- Avoid contact with strong oxidizing agents, strong acids, and strong bases.[\[2\]](#)

Weighing and Transfer:

- Designate a specific area within a chemical fume hood for handling.[\[5\]](#)
- To prevent the generation of aerosols, handle the liquid carefully.
- Use appropriate, clean laboratory equipment (e.g., pipettes, spatulas) for transfer.
- Seal the container immediately after use.

Post-Handling:

- Thoroughly decontaminate all surfaces and equipment that came into contact with the chemical.[\[5\]](#)
- Wash hands thoroughly with soap and water after handling is complete.[\[5\]](#)

Disposal Plan

Proper disposal of **HOOCCH₂O-PEG₄-CH₂COOH** and contaminated materials is essential to protect personnel and the environment.

Waste Segregation and Collection:

- Uncontaminated Waste: Since polyethylene glycol is biodegradable, uncontaminated **HOOCCH₂O-PEG₄-CH₂COOH** is not typically classified as hazardous waste.[\[6\]](#) However, it should not be disposed of down the drain.[\[6\]](#)[\[7\]](#)
- Contaminated Waste: If mixed with hazardous materials, the entire mixture must be treated as hazardous waste, following the disposal requirements for the hazardous components.[\[7\]](#)

- Containerization: Collect all waste in a designated, chemically compatible, and clearly labeled container.[4][7] The label should include the full chemical name and any associated hazards.[5]

Final Disposal:

- The sealed and labeled waste container must be disposed of in accordance with all applicable local, state, and federal regulations.[4]
- It is highly recommended to consult your institution's Environmental Health and Safety (EHS) department or a licensed chemical waste disposal contractor for final disposal procedures.[3][7]

Experimental Protocol: General Bioconjugation

HOOCCH₂O-PEG₄-CH₂COOH is a symmetric PEG linker commonly used in the synthesis of homo-PROTACs and other bioconjugates.[1][8] The following is a generalized protocol for activating the carboxylic acid groups for conjugation to an amine-containing molecule.

Objective: To activate the terminal carboxylic acid groups of **HOOCCH₂O-PEG₄-CH₂COOH** for subsequent reaction with a primary amine.

Materials:

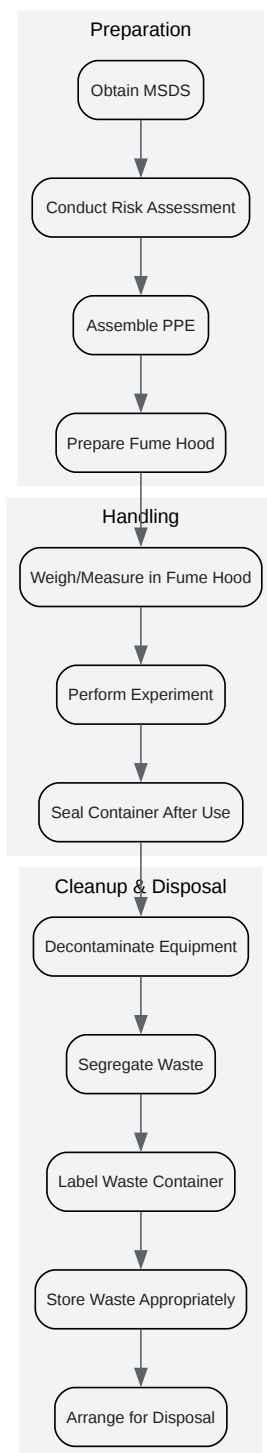
- **HOOCCH₂O-PEG₄-CH₂COOH**
- N-Hydroxysuccinimide (NHS)
- N,N'-Dicyclohexylcarbodiimide (DCC) or 1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC)
- Anhydrous, amine-free solvent (e.g., Dimethylformamide (DMF) or Dichloromethane (DCM))
- Amine-containing molecule of interest
- Reaction vessel and magnetic stirrer

- Thin Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC) for reaction monitoring

Procedure:

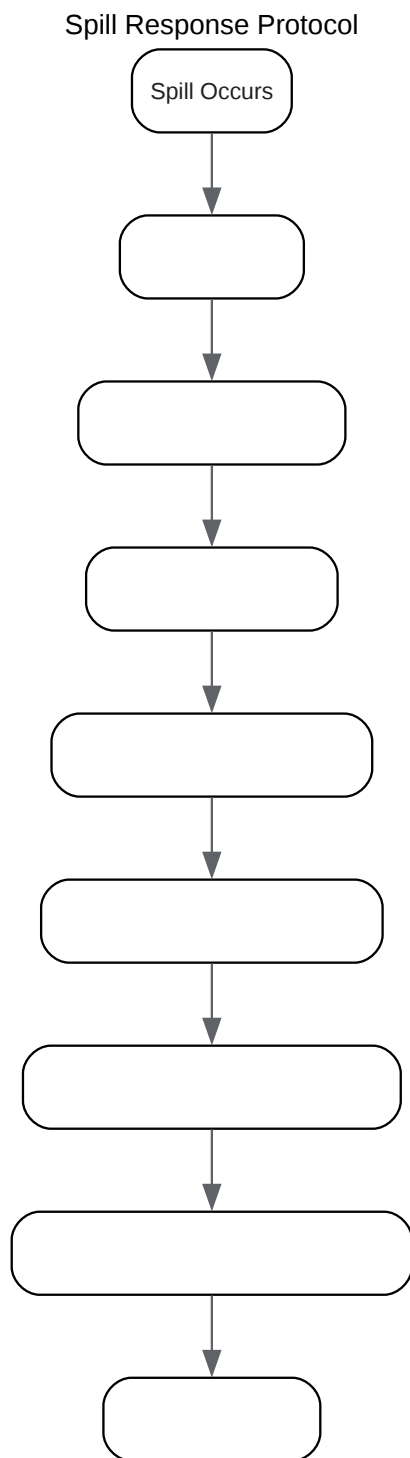
- Dissolution: In a clean, dry reaction vessel under an inert atmosphere (e.g., nitrogen or argon), dissolve **HOOCCH₂O-PEG4-CH₂COOH** in the appropriate anhydrous solvent.
- Activation: Add NHS (2.2 equivalents) and DCC or EDC (2.2 equivalents) to the solution.
- Reaction: Stir the reaction mixture at room temperature. Monitor the progress of the activation reaction by TLC or HPLC. The reaction is typically complete within 2-4 hours.
- Filtration (if using DCC): If DCC is used, a white precipitate of dicyclohexylurea (DCU) will form. Remove the DCU by filtration.
- Conjugation: Add the amine-containing molecule (1.0 equivalent) to the activated linker solution.
- Reaction: Allow the conjugation reaction to proceed at room temperature. The reaction time will vary depending on the reactivity of the amine. Monitor the reaction by TLC or HPLC.
- Purification: Once the reaction is complete, purify the desired conjugate using an appropriate chromatographic technique (e.g., column chromatography or preparative HPLC).

Workflow Diagrams

Safe Handling Workflow for $\text{HOOCCH}_2\text{O-PEG}_4\text{-CH}_2\text{COOH}$ 

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Caption: Workflow for the safe handling of $\text{HOOCCH}_2\text{O-PEG}_4\text{-CH}_2\text{COOH}$.



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Caption: Step-by-step protocol for responding to a chemical spill.

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